

(S)-3-(Boc-amino)pyrrolidine: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: (S)-3-(Boc-amino)pyrrolidine

Cat. No.: B051656

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **(S)-3-(Boc-amino)pyrrolidine** (CAS RN: 122536-76-9), a key chiral intermediate in pharmaceutical synthesis. The following sections detail the hazardous properties, recommended handling procedures, and emergency protocols to ensure the safe and effective use of this compound in a laboratory and drug development setting.

Hazard Identification and Classification

(S)-3-(Boc-amino)pyrrolidine is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

Classification	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation.
Combustible Solids	-	Combustible Solid.

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation.
	H319	Causes serious eye irritation.
	H335	May cause respiratory irritation.
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
	P264	Wash skin thoroughly after handling. [1]
	P271	Use only outdoors or in a well-ventilated area. [1]
	P280	Wear protective gloves/protective clothing/eye protection/face protection. [1]
	P302 + P352	IF ON SKIN: Wash with plenty of water.
Precautionary (Response)	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(S)-3-(Boc-amino)pyrrolidine** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂
Molecular Weight	186.25 g/mol
Appearance	White or off-white powder/crystalline powder. [2] [3]
Melting Point	50 °C [3] [4]
Boiling Point	112°C/0.25mm [3] [4]
Density	1.04 g/cm ³ [2] [3]
Solubility	Soluble in water. [3] [5] [6] Slightly soluble in Chloroform and Methanol. [7]
Sensitivity	Air Sensitive. [3] [5] [6] [7]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Personal Protective Equipment (PPE)

When handling **(S)-3-(Boc-amino)pyrrolidine**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator should be used if dust is generated.
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)

- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.[\[1\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep in a dark place under an inert atmosphere.[\[5\]](#)[\[7\]](#) Recommended storage temperature is 2-8°C.[\[5\]](#)[\[7\]](#)
- Store away from incompatible materials such as oxidizing agents and carbon dioxide.[\[6\]](#)

Emergency Procedures

Table 4: First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Accidental Release Measures

- Small Spills: Carefully sweep up the spilled solid and place it in a sealed container for disposal. Avoid generating dust. Clean the spill area with a suitable solvent.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the spilled material and place it in a designated container for disposal.

Experimental Protocol: Synthesis of (S)-3-(Boc-amino)pyrrolidine

The following is a representative experimental protocol for the synthesis of **(S)-3-(Boc-amino)pyrrolidine**. This protocol is intended for informational purposes only and should be carried out by qualified personnel in a properly equipped laboratory.

Materials and Reagents

- (S)-3-amino-1-benzylpyrrolidine
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (aqueous solution)
- Water
- 5% Palladium on carbon (Pd/C)
- Hydrogen gas
- Toluene
- Hexane

Procedure

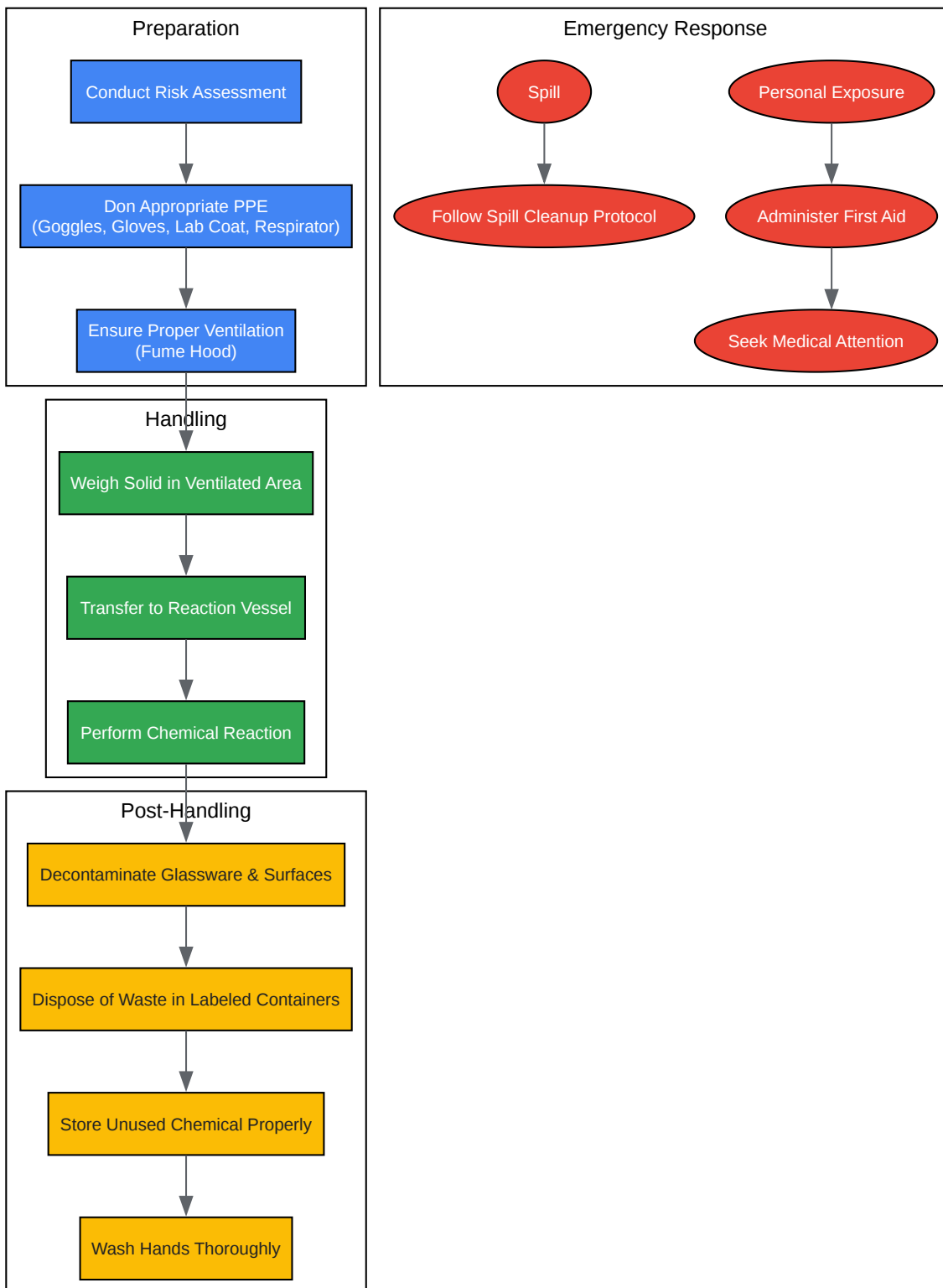
- Boc Protection:
 - In a four-necked flask equipped with a stirrer, thermometer, and condenser, add (S)-3-amino-1-benzylpyrrolidine and water.
 - Adjust the pH to approximately 11 with an aqueous sodium hydroxide solution.^[7]
 - Heat the mixture to 50-60°C and add di-tert-butyl dicarbonate dropwise over about 2 hours, maintaining the pH at 11 ± 0.5 with sodium hydroxide.^{[4][7]}
 - After the addition is complete, continue stirring for 1 hour.^{[4][7]}
 - Cool the reaction mixture to room temperature to allow for the precipitation of (S)-1-benzyl-3-(tert-butoxycarbonylamino)pyrrolidine.^[7]
 - Isolate the crystals by filtration and dry them under a vacuum.^[7]
- Debenzylation:

- In a suitable reaction vessel, combine the (S)-1-benzyl-3-(tert-butoxycarbonylamino)pyrrolidine, water, and 5% Pd/C.[7]
- Stir the mixture at 40°C under a hydrogen atmosphere for approximately 10 hours.[7]
- Monitor the reaction for completion using a suitable analytical technique (e.g., GC).
- Once the reaction is complete, remove the Pd/C catalyst by filtration.[7]
- Purification:
 - Concentrate the filtrate using an evaporator.[7]
 - Add toluene to the concentrated product and re-concentrate to remove water azeotropically.[7]
 - Slowly add hexane to the concentrated solution while stirring to precipitate the **(S)-3-(Boc-amino)pyrrolidine** crystals.[7]
 - Cool the mixture in an ice bath and continue stirring for 2 hours.[7]
 - Isolate the final product by filtration and dry it under a vacuum.[7]

Visualized Workflows

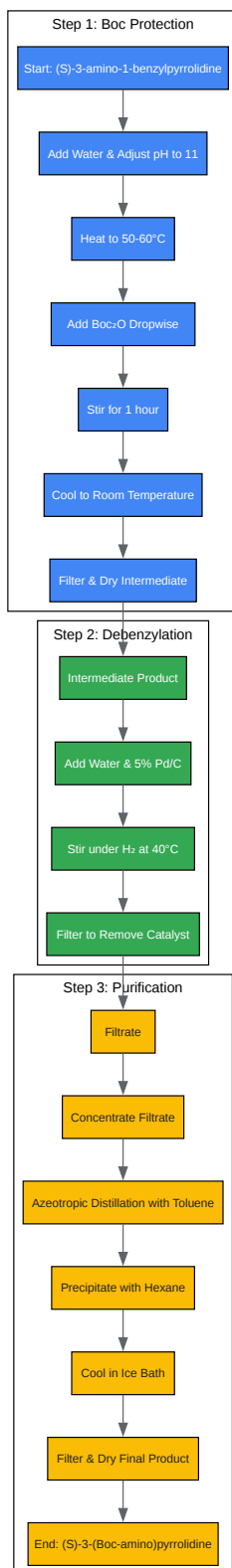
Safe Handling Workflow

Safe Handling Workflow for (S)-3-(Boc-amino)pyrrolidine

[Click to download full resolution via product page](#)Caption: A logical workflow for the safe handling of **(S)-3-(Boc-amino)pyrrolidine**.

Synthesis Experimental Workflow

Experimental Workflow for the Synthesis of (S)-3-(Boc-amino)pyrrolidine



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Caption: A summary of the experimental workflow for the synthesis of **(S)-3-(Boc-amino)pyrrolidine**.

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